

Essential Safety and Logistical Information for Handling Trisphenol

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Compound of Interest

Compound Name: *Trisphenol*

Cat. No.: *B3262630*

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This guide provides crucial safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Trisphenol**. Adhering to these guidelines is essential for ensuring personal safety and minimizing environmental impact. This document aims to be a preferred resource for laboratory safety and chemical handling by offering comprehensive and actionable information.

Two common forms of **Trisphenol** are addressed in this guide:

- **Trisphenol** PA (CAS: 110726-28-8): α,α,α' -Tris(4-hydroxyphenyl)-1-ethyl-4-isopropylbenzene
- **Trisphenol** (CAS: 35924-04-0): 2,6-Bis[(2-hydroxy-3,5-dimethylphenyl)methyl]-4-methylphenol

Quantitative Hazard and Physical Properties

The following tables summarize the available quantitative data for the two forms of **Trisphenol**. This information is critical for risk assessment and the implementation of appropriate safety measures.

Table 1: Toxicological Data

Parameter	Trisphenol PA (CAS: 110726-28-8)	Trisphenol (CAS: 35924-04-0)
Acute Oral Toxicity (LD50)	> 5000 mg/kg (Rat)[1][2]	Toxic if swallowed (Category 3) [3][4]. No specific LD50 data available.
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (Rat)[1][2]	No specific data available.
Acute Inhalation Toxicity (LC50)	No data available.	Harmful if inhaled (Category 4) [3][4]. No specific LC50 data available.

Table 2: Physical and Chemical Properties

Property	Trisphenol PA (CAS: 110726-28-8)	Trisphenol (CAS: 35924-04-0)
Molecular Formula	C ₂₉ H ₂₈ O ₃ [5][6]	C ₂₅ H ₂₈ O ₃ [3][4]
Molecular Weight	424.53 g/mol [5][6]	376.49 g/mol [3][4]
Appearance	White to almost white powder/crystal[6]	No specific data available.
Melting Point	225°C[6]	No specific data available.
Boiling Point	623.1 °C at 760 mmHg (Predicted)[5]	No specific data available.
Solubility	Soluble in Methanol[6]	No specific data available.

Table 3: Occupational Exposure Limits (General Guidance for Phenolic Compounds)

No specific occupational exposure limits have been established for **Trisphenol PA** or **Trisphenol** (CAS 35924-04-0). The following values for Phenol are provided as a reference and should be used for general guidance in risk assessment. It is crucial to maintain exposures to any chemical at the lowest achievable levels.

Parameter	Value
OSHA PEL (Phenol)	TWA 5 ppm (19 mg/m ³) [skin][7]
NIOSH REL (Phenol)	TWA 5 ppm (19 mg/m ³) [skin][7]
NIOSH Ceiling (15-min)	15.6 ppm (60 mg/m ³) [skin][7]
ACGIH TLV (Phenol)	TWA 5 ppm [skin]

Experimental Protocol: Safe Handling of Trisphenol

This section provides a detailed, step-by-step methodology for the safe handling of **Trisphenol** in a laboratory setting.

1. Engineering Controls:

- Ventilation: All work with **Trisphenol**, including weighing, preparing solutions, and conducting experiments, must be performed in a certified chemical fume hood to minimize inhalation exposure.[8][9][10]
- Emergency Equipment: An ANSI-approved safety shower and eyewash station must be readily accessible within a 10-second travel distance from the work area.[8][9] All laboratory personnel must be trained on their location and operation.

2. Personal Protective Equipment (PPE):

A comprehensive PPE plan is mandatory for handling **Trisphenol**. The following table outlines the minimum requirements.

Table 4: Personal Protective Equipment (PPE) for Handling **Trisphenol**

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical splash goggles and a face shield.	Goggles should be worn at all times when handling Trisphenol. A face shield is required when there is a risk of splashing. [8] [9] [10]
Hands	Chemical-resistant gloves.	Recommended: Butyl rubber or neoprene gloves for extended contact. [8] [9] For incidental contact: Double-gloving with nitrile gloves is acceptable, but gloves must be changed immediately upon contamination. [9] Always inspect gloves for signs of degradation before use.
Body	Fully-buttoned laboratory coat.	A chemical-resistant apron (butyl rubber or neoprene) should be worn over the lab coat when handling larger quantities or when there is a significant splash risk. [9] [10]
Respiratory	Use in a certified chemical fume hood.	If there is a potential for aerosol generation and work cannot be conducted in a fume hood, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter may be required. Consult with your institution's environmental health and safety department.

3. Handling Procedures:

- Weighing: Weigh solid **Trisphenol** in a fume hood. Use a disposable weighing dish to minimize contamination of balances.
- Solution Preparation: Prepare solutions in a fume hood. Add the solid **Trisphenol** to the solvent slowly to avoid splashing.
- Centrifugation: Use sealed centrifuge rotors and tubes. After centrifugation, open the tubes inside a chemical fume hood to avoid exposure to aerosols.
- General Hygiene: Wash hands thoroughly with soap and water after handling **Trisphenol**, even if gloves were worn. Do not eat, drink, or smoke in areas where **Trisphenol** is handled or stored.^{[3][4]}

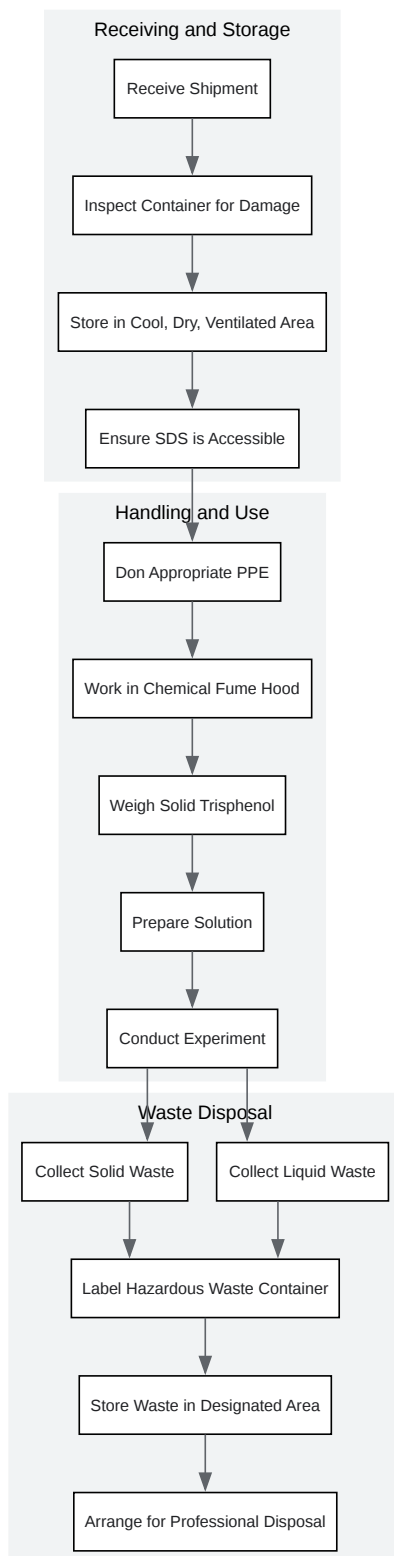
4. Storage:

- Store **Trisphenol** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[8]
- Keep containers tightly closed and clearly labeled.
- Store containers below eye level to minimize the risk of dropping and splashing.^[9]

Operational and Disposal Plans

The following diagrams illustrate the standard operating procedures for handling **Trisphenol** from receipt to disposal, as well as emergency procedures for spills.

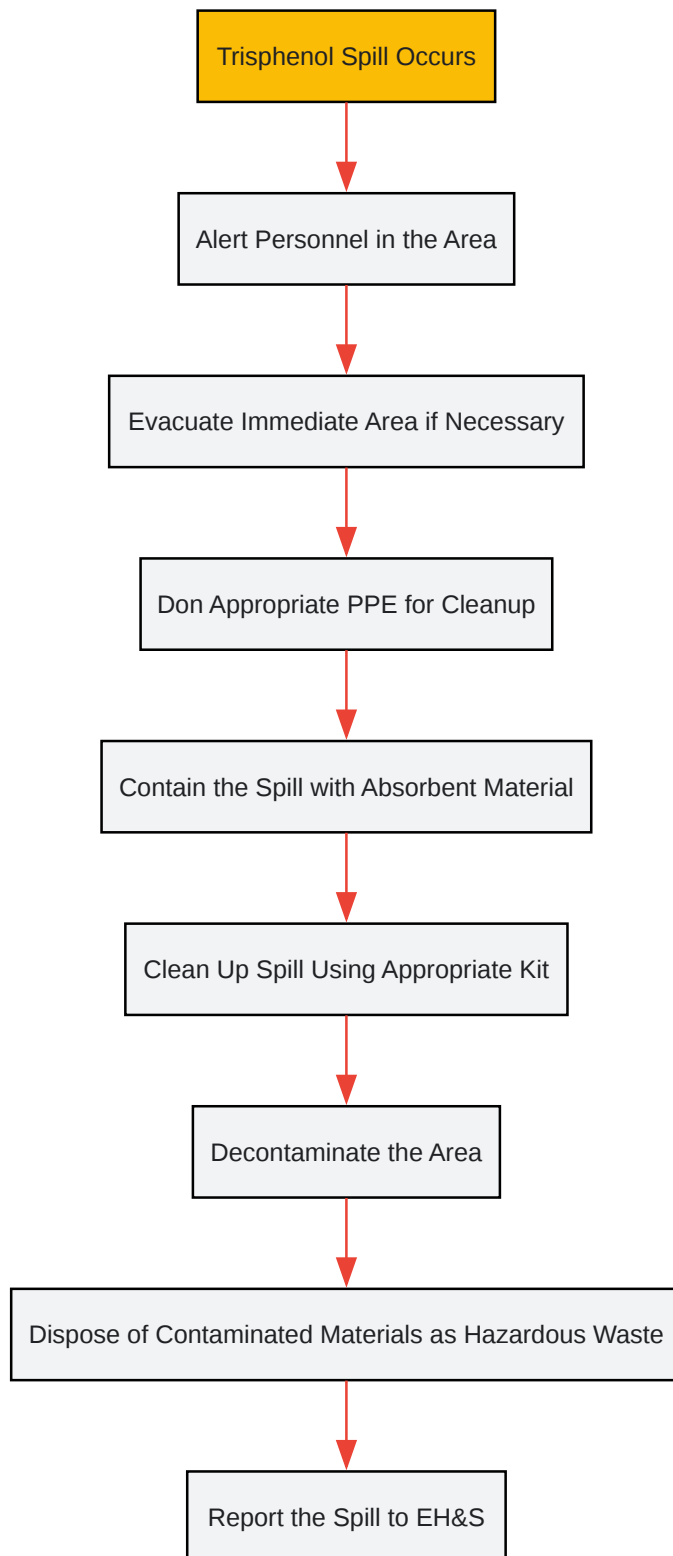
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*Operational Workflow for Handling **Trisphenol***

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*Emergency Spill Response for **Trisphenol***

Disposal Plan

Proper disposal of **Trisphenol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All **Trisphenol**-contaminated materials, including solid waste (e.g., pipette tips, gloves, contaminated labware) and liquid waste (e.g., unused solutions), must be collected separately from other laboratory waste.
- **Waste Containers:** Use chemically compatible, leak-proof containers for waste collection. Containers must be kept closed except when adding waste.
- **Labeling:** All waste containers must be clearly labeled as "Hazardous Waste" and include the name "**Trisphenol**" and its CAS number.
- **Storage:** Store hazardous waste in a designated, secure satellite accumulation area.
- **Disposal:** Arrange for the disposal of hazardous waste through your institution's environmental health and safety (EH&S) department or a licensed hazardous waste disposal contractor. Do not pour **Trisphenol** waste down the drain.

By implementing these safety and logistical procedures, laboratories can significantly reduce the risks associated with handling **Trisphenol**, fostering a safer research environment for all personnel.

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